

Personal protective equipment for handling Lamotrigine-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lamotrigine-d3

Cat. No.: B10829116

[Get Quote](#)

Essential Safety and Handling Guide for Lamotrigine-d3

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Lamotrigine-d3**. The following procedural guidance outlines the necessary personal protective equipment (PPE), safe handling protocols, and disposal methods to ensure a secure laboratory environment.

Quantitative Data Summary

For quick reference, the following table summarizes the key physical, chemical, and toxicological properties of **Lamotrigine-d3**.

Property	Value	Reference
Chemical Formula	C ₉ H ₄ D ₃ Cl ₂ N ₅	[1]
CAS Number	1132746-94-1	[1]
Molecular Weight	259.1 g/mol	[2]
Physical Status	Solid	[1]
Appearance	White to off-white solid	[1]
Melting Point	216 - 218 °C (421 - 424 °F)	[1]
Water Solubility	0.17 g/L	[1]
Storage Temperature	Room temperature or 2 - 8 °C	[1][3]
Oral LD50 (Rat) for Lamotrigine	205 mg/kg	[1]

Operational Plan for Safe Handling

Adherence to the following step-by-step protocol is mandatory to minimize exposure and ensure safety when working with **Lamotrigine-d3**.

Engineering Controls and Preparation

- Ventilation: All handling of **Lamotrigine-d3** powder must be conducted in a certified laboratory fume hood or a glove box to avoid inhalation of dust particles.[1][4]
- Emergency Equipment: Ensure that an eyewash station and a safety shower are readily accessible and have been recently tested.
- Work Area: Designate a specific area for handling **Lamotrigine-d3**. The work surface should be covered with absorbent, disposable bench paper.

Personal Protective Equipment (PPE)

The following PPE is required at all times when handling **Lamotrigine-d3**. [1][3][5]

- Eye and Face Protection: Wear safety glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[1] A face shield should be used in situations where splashing is possible.[6]
- Skin Protection:
 - Gloves: Wear nitrile or other chemically resistant gloves. Gloves must be inspected for integrity before use and changed immediately if contaminated.[3][4] Use proper glove removal technique to avoid skin contact.[6]
 - Lab Coat/Clothing: A lab coat is mandatory. For larger quantities, consider fire/flame resistant and impervious clothing.[3][4]
- Respiratory Protection:
 - If engineering controls are insufficient or during a large spill, a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is necessary.[1]

Weighing and Solution Preparation

- Perform all weighing and reconstitution operations within a fume hood.
- Use a spatula to handle the solid material. Avoid creating dust.[1]
- If preparing a solution, add the solvent slowly to the solid to prevent splashing. **Lamotrigine-d3** is soluble in organic solvents like DMSO and DMF.[7]
- Close the container tightly immediately after use.

Accidental Release and Spill Procedure

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[3][6]

- Clean-up:
 - Wear full PPE, including respiratory protection.[3][6]
 - Carefully sweep up the solid material, avoiding dust generation, and place it into a suitable, closed, and labeled container for disposal.[3][6]
 - Clean the spill area with an appropriate solvent and then with soap and water.
 - Collect all cleaning materials in a sealed bag for disposal as hazardous waste.

First Aid Measures

- If Swallowed: Immediately call a poison center or doctor.[6][8] Rinse mouth with water. Do not induce vomiting.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[4]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing and wash it before reuse.[4][5]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[4]

Disposal Plan

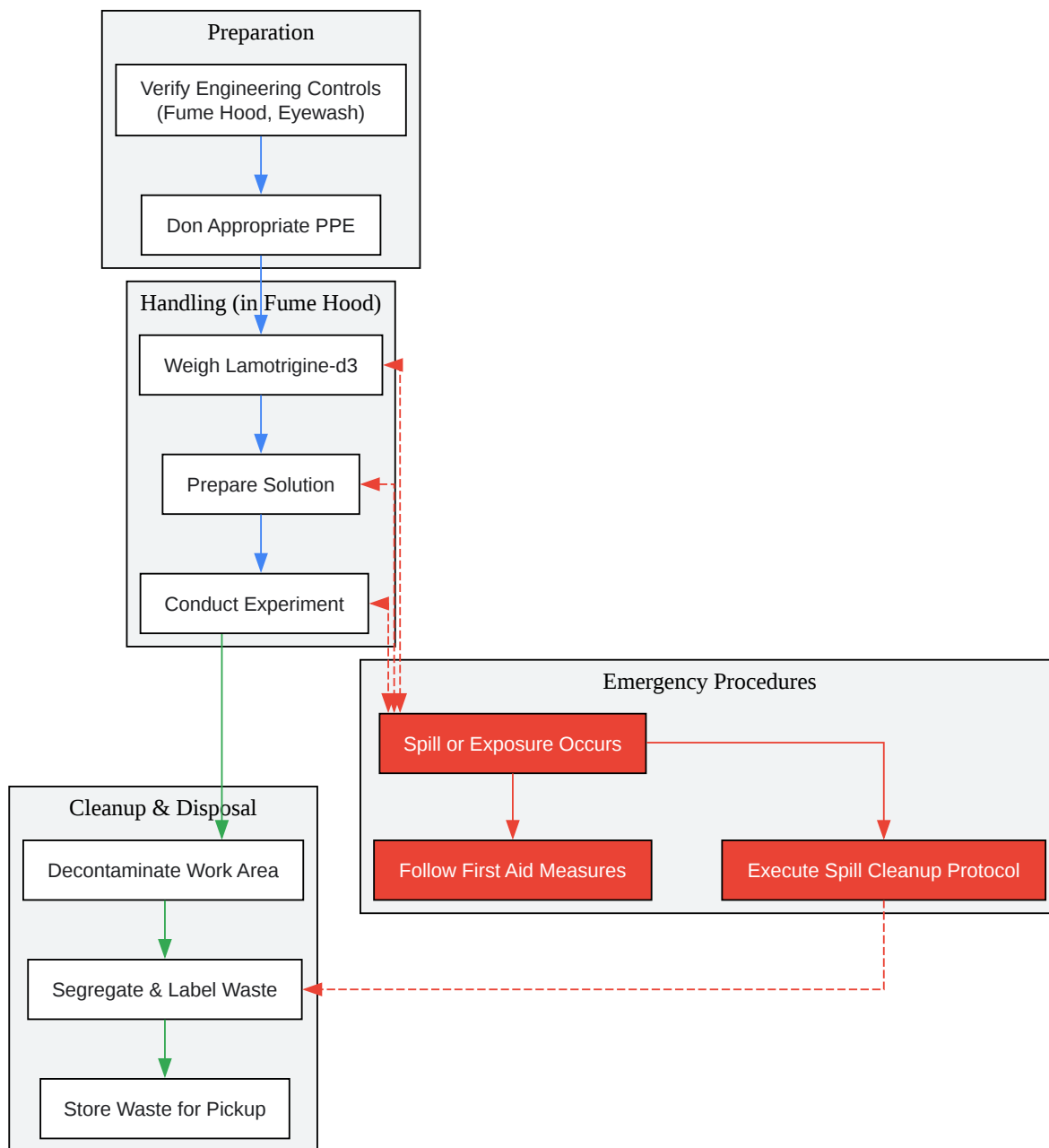
All waste containing **Lamotrigine-d3** must be treated as hazardous waste and disposed of according to institutional and local regulations.

- Waste Collection:
 - Collect all solid waste, including contaminated gloves, bench paper, and weighing papers, in a dedicated, sealed, and clearly labeled hazardous waste container.
 - Collect liquid waste in a separate, sealed, and labeled hazardous waste container.

- Container Labeling: Label waste containers clearly with "Hazardous Waste," "Toxic," and the chemical name "**Lamotrigine-d3**."
- Storage: Store waste containers in a designated, secure area, away from incompatible materials, until they are collected by a licensed hazardous waste disposal service.
- Disposal: Dispose of the waste through an approved waste disposal plant.^[6] Do not dispose of it down the drain or in regular trash.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Lamotrigine-d3** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Lamotrigine-d3**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdn isotopes.com [cdn isotopes.com]
- 2. caymanchem.com [caymanchem.com]
- 3. echemi.com [echemi.com]
- 4. cleanchemlab.com [cleanchemlab.com]
- 5. pharmacopoeia.com [pharmacopoeia.com]
- 6. spectrumchemical.com [spectrumchemical.com]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Lamotrigine-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10829116#personal-protective-equipment-for-handling-lamotrigine-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com